

N-Boc-N-bis(PEG3-OH) purification methods

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Compound Focus: N-Boc-N-bis(PEG3-OH)

CAS No.: 2093154-01-7

Cat. No.: S536798

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FAQs & Troubleshooting Guide

Here are answers to common questions and solutions to typical problems:

Q1: What are the key specifications and handling conditions for N-Boc-N-bis(PEG3-OH)? This compound is a multifunctional PEG linker with a Boc-protected amine and two hydroxyl-terminated PEG3 arms [1]. Its key data is summarized in the table below.

Specification	Details
CAS Number	2093154-01-7 [1]
Chemical Formula	C ₂₁ H ₄₃ NO ₁₀ [1]
Molecular Weight	469.57 g/mol [1]
Purity	≥95% [1]
Recommended Storage	Store at -20°C in a sealed, desiccated container [1].

Q2: How do I remove the Boc protecting group? The Boc group is removed under acidic conditions [2] [3]. Common reagents include:

- **Trifluoroacetic Acid (TFA):** Often used in high concentrations (e.g., 90-100%) in dichloromethane (DCM) [2] [3].
- **Hydrochloric Acid (HCl):** Can be used as a solution in organic solvents like methanol or ethyl acetate, or in aqueous solutions [3].

Troubleshooting: Common Issues and Solutions

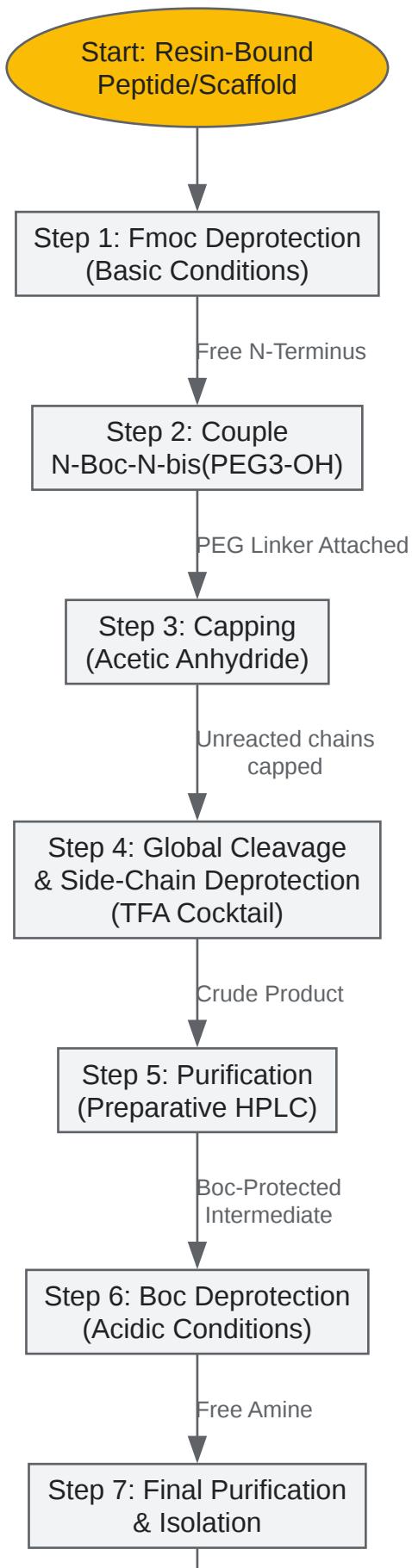
Problem	Possible Cause	Suggested Solution
Low Yield in Boc Deprotection	Reactive tert-butyl cations alkylating sensitive parts of the molecule [2].	Add cation scavengers (e.g., anisole, thioanisole, cresol) to the deprotection mixture [2].
Difficulty Purifying from Impurities	Failure sequences or closely related impurities co-elute with the product [4].	Use a polymer-based reverse-phase HPLC column instead of silica-based ones, which can improve separation and radiochemical purity for similar compounds [5].
Unintentional Transfer of Boc Group	A strongly nucleophilic alkoxide can "grab" the Boc group from the nitrogen (intramolecular transfer) [2].	Review the synthetic route to avoid generating strong nucleophiles in the presence of the Boc-protected amine.

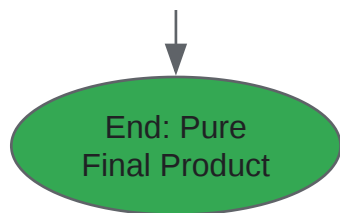
Q3: What purification methods are recommended? While a specific protocol for **N-Boc-N-bis(PEG3-OH)** is not listed, standard chromatographic methods are applicable:

- **Preparative HPLC:** This is a powerful tool for purifying synthetic compounds. The scale (analytical, semi-preparative, preparative) depends on your goal: **analytical** for analysis, **semi-prep** to collect small amounts for testing, and **preparative** to isolate larger quantities of pure product [6].
- **Alternative: Affinity Purification:** For complex mixtures where HPLC fails, a chemoselective tag (like an IMAC Tag) can be attached to the molecule. This allows for highly selective purification via affinity chromatography, after which the tag is removed [4].

Experimental Workflow Diagram

The following diagram outlines a general experimental workflow for handling **N-Boc-N-bis(PEG3-OH)**, from synthesis to final product isolation.





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Key Technical Notes

Based on the search results, here are the most critical technical considerations for your documentation:

- **Boc Orthogonality:** The Boc group is stable to bases and hydrogenation but is cleanly removed with acid. This makes it orthogonal to base-labile groups like **Fmoc** and reduction-labile groups like **Cbz (Z)** [2].
- **Acid Sensitivity:** The final product, after Boc deprotection, contains a free amine and hydroxyl groups. Ensure that any subsequent steps are compatible with these functionalities.
- **Solubility:** The PEG chains significantly improve aqueous solubility, but for HPLC purification, standard reverse-phase conditions (e.g., water/acetonitrile gradients) are typically suitable [1] [6].

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